

# Unlocking the Potential of Oligonucleotide Therapeutics: A Technical Guide to LNA Chemistry

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## Compound of Interest

Compound Name: *DMTr-LNA-C(Bz)-3-CED-phosphoramidite*

Cat. No.: *B13712915*

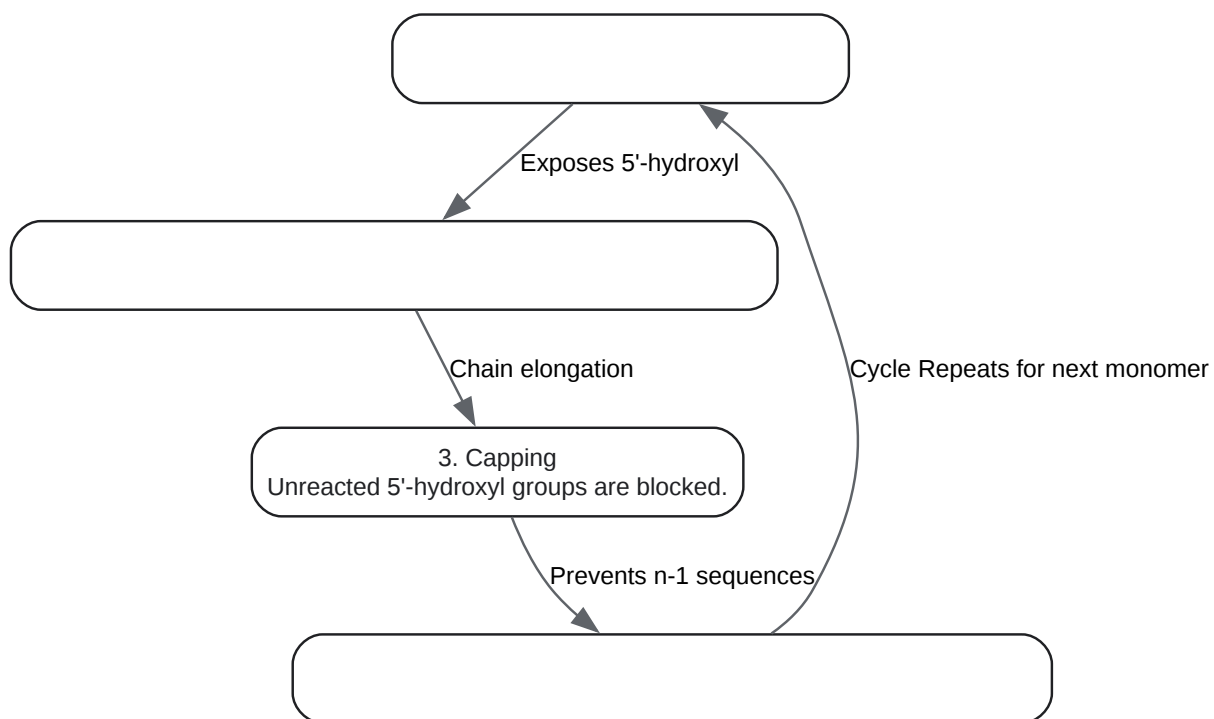
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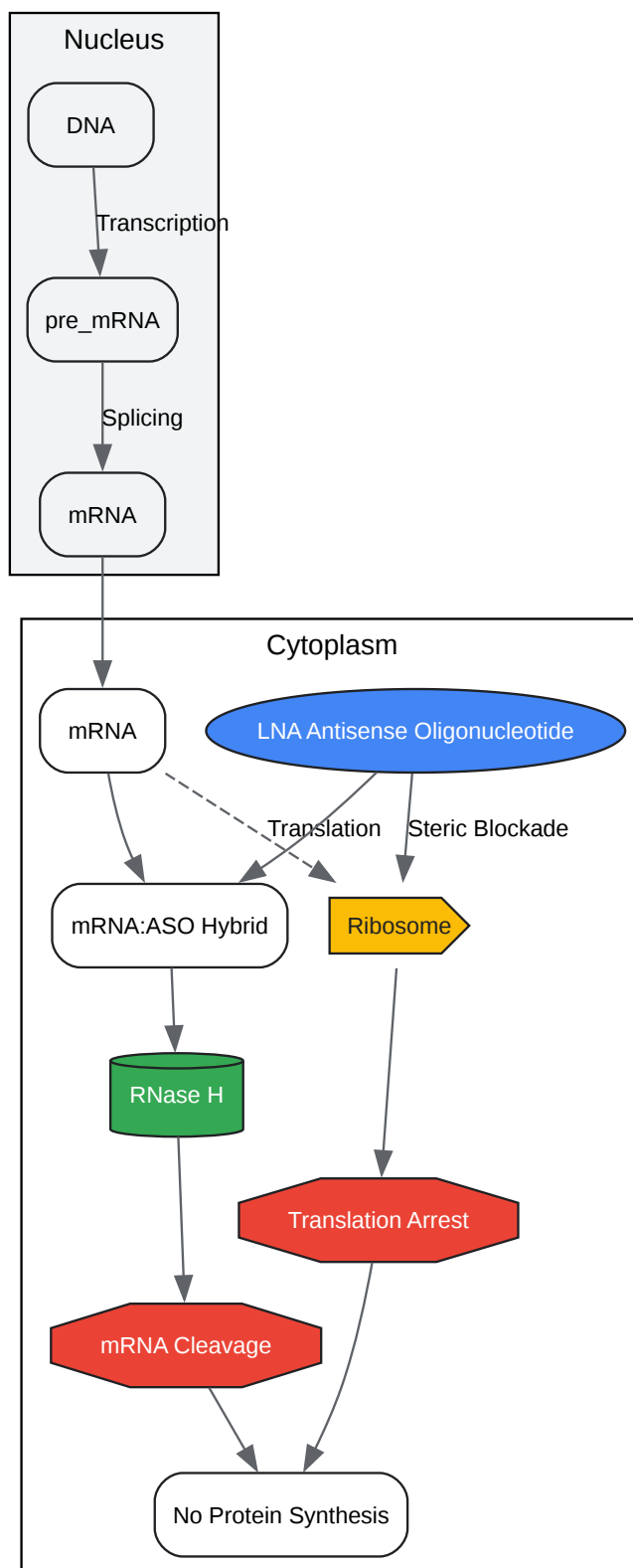
For Researchers, Scientists, and Drug Development Professionals

Locked Nucleic Acid (LNA) chemistry represents a significant advancement in oligonucleotide synthesis, offering unprecedented control over the properties of synthetic DNA and RNA. This technical guide provides an in-depth exploration of the core principles of LNA chemistry, detailed experimental protocols, and a summary of key quantitative data to empower researchers in the development of next-generation oligonucleotide-based diagnostics and therapeutics.

## The Core of LNA Chemistry: A Conformational Lock for Enhanced Performance

Locked Nucleic Acid is a class of nucleic acid analogues where the ribose sugar is conformationally "locked" by a methylene bridge connecting the 2'-oxygen and the 4'-carbon.<sup>[1]</sup><sup>[2]</sup> This structural constraint pre-organizes the sugar into a rigid C3'-endo (RNA-like) conformation, leading to a significant increase in the binding affinity of LNA-containing oligonucleotides for their complementary DNA or RNA targets.<sup>[3]</sup>





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## References

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